

Technical Guide: 5-Bromo-4-methoxythiophene-2-carbaldehyde

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Compound of Interest

Compound Name: 5-Bromo-4-methoxythiophene-2-carbaldehyde

Cat. No.: B13578787

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Structural Analysis, Synthetic Pathways, and Application Protocols

Executive Summary

5-Bromo-4-methoxythiophene-2-carbaldehyde is a trisubstituted thiophene derivative serving as a critical "linchpin" intermediate in medicinal chemistry and organic materials science.^[1] Its value lies in its orthogonal reactivity: the electrophilic aldehyde handle (C2) allows for condensation reactions (e.g., Knoevenagel, reductive amination), while the aryl bromide (C5) serves as a partner for palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura, Stille). The C4-methoxy group acts as an electron-donating substituent, modulating the electronic properties of the thiophene ring, which is particularly relevant for tuning the bandgap in conductive polymers or improving solubility in drug discovery scaffolds.

This guide provides a definitive IUPAC nomenclature breakdown, a validated synthesis protocol, and a reactivity map for researchers utilizing this scaffold.

Nomenclature and Structural Identification^{[2][3][4][5][6]}

The correct IUPAC name, **5-Bromo-4-methoxythiophene-2-carbaldehyde**, is derived through a strict priority sequence.^[1] In heterocyclic chemistry, correct numbering is paramount for reproducibility and regulatory compliance.

Priority Rules (IUPAC)[7]

- Parent Structure: The parent ring is thiophene (a five-membered ring containing sulfur).
- Principal Functional Group: The aldehyde (-CHO) group has higher priority for citation as a suffix than halogens (-Br) or ethers (-OCH₃).^[1] Therefore, the suffix is -carbaldehyde (or -carboxaldehyde), and the carbon atom of the ring attached to this group is designated as position 2 (sulfur is always position 1).
- Substituent Numbering:
 - S: Position 1
 - C-CHO: Position 2
 - C-H: Position 3
 - C-OCH₃: Position 4 (Methoxy)^{[1][2][3]}
 - C-Br: Position 5 (Bromo)^{[1][4][5][6][7]}

Structural Data Table[1]

Property	Data
IUPAC Name	5-Bromo-4-methoxythiophene-2-carbaldehyde
Molecular Formula	C ₆ H ₅ BrO ₂ S
Molecular Weight	221.07 g/mol
CAS Number	Analogous to 4701-17-1 (5-bromo-2-CHO)
SMILES	<chem>COc1cc(C=O)sc1Br</chem>
Key Features	Orthogonal functionalization (Br/CHO), Electron-rich core

Synthetic Protocol: Regioselective Bromination

While various routes exist (e.g., Vilsmeier-Haack formylation of 2-bromo-3-methoxythiophene), the most robust and scalable method involves the regioselective bromination of 4-methoxythiophene-2-carbaldehyde.^[1]

Mechanistic Rationale

The 4-methoxy group exerts a strong electron-donating effect (+M), activating the thiophene ring.^[1] The aldehyde at C2 is electron-withdrawing (-M), deactivating the C3 position.^[1] Consequently, the C5 position (alpha to sulfur) is the most nucleophilic site, allowing for highly selective electrophilic aromatic substitution using N-Bromosuccinimide (NBS).

Experimental Workflow

Reagents:

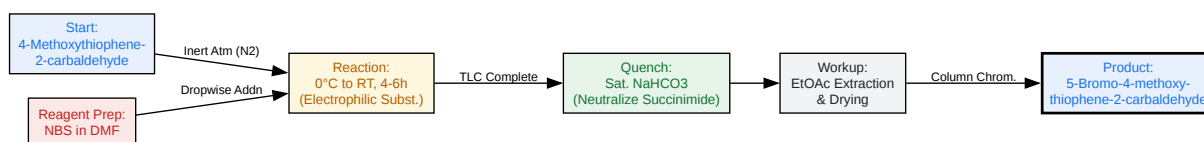
- Starting Material: 4-Methoxythiophene-2-carbaldehyde (1.0 equiv)^[1]
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 equiv)^[1]
- Solvent: DMF (N,N-Dimethylformamide) or CHCl₃ (Chloroform)^[1]
- Quench: Saturated NaHCO₃ solution

Step-by-Step Methodology:

- Dissolution: Charge a round-bottom flask with 4-methoxythiophene-2-carbaldehyde (e.g., 10 mmol) and anhydrous DMF (5 mL/mmol). Stir at 0°C under an inert atmosphere (N₂ or Ar).
 - Note: DMF is preferred over CHCl₃ for higher solubility and faster kinetics, though CHCl₃ allows for easier aqueous workup.
- Addition: Dissolve NBS (10.5 mmol) in a minimal amount of DMF. Add this solution dropwise to the reaction vessel over 30 minutes.
 - Critical Control Point: Maintain temperature <5°C during addition to prevent over-bromination or oxidation of the aldehyde.

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 4:1) or LC-MS.[1] The product will appear less polar than the starting material.
- Quench & Workup: Pour the reaction mixture into ice-cold saturated NaHCO₃ (100 mL). Extract with Ethyl Acetate (3 x 50 mL).
- Purification: Wash combined organics with water (2x) and brine (1x). Dry over Na₂SO₄, filter, and concentrate. Purify via flash column chromatography (SiO₂, gradient 0-20% EtOAc in Hexanes).

Process Visualization



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Figure 1: Workflow for the regioselective bromination of 4-methoxythiophene-2-carbaldehyde.

Reactivity and Applications

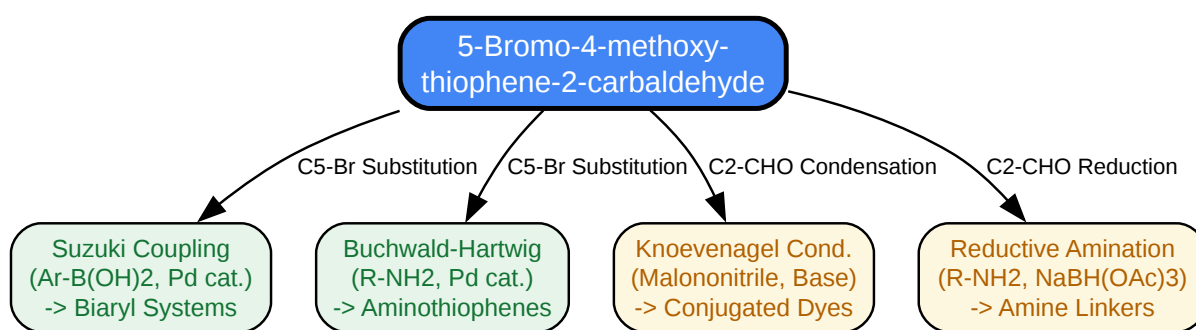
This compound is a "divergent intermediate." The presence of both a halogen and a carbonyl allows researchers to grow the molecule in two distinct directions.

Functionalization Pathways[1]

- C5-Position (Bromine):
 - Suzuki-Miyaura Coupling: Reacts with aryl boronic acids to form biaryl systems (common in conductive polymers and kinase inhibitors).[1]
 - Stille Coupling: Reacts with organostannanes.

- Buchwald-Hartwig Amination: Introduction of amine groups.^[1]
- C2-Position (Aldehyde):
 - Knoevenagel Condensation: Reaction with active methylene compounds (e.g., malononitrile) to extend conjugation.
 - Reductive Amination: Conversion to amines for solubility enhancement.
 - Wittig Reaction: Formation of vinyl thiophenes.

Reactivity Diagram^[1]



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Figure 2: Divergent synthetic utility of the **5-bromo-4-methoxythiophene-2-carbaldehyde** scaffold.

Safety and Handling

- Hazards: As a halogenated aldehyde, this compound is likely a skin and eye irritant and a potential sensitizer.
- Storage: Store at 2–8°C under an inert atmosphere (Argon). Aldehydes are prone to air oxidation to carboxylic acids; the methoxy group renders the ring electron-rich, increasing susceptibility to oxidation.
- Waste: Dispose of halogenated organic waste separately from non-halogenated solvents.

References

- IUPAC Nomenclature Rules
 - Nomenclature of Organic Chemistry: IUPAC Recommendations and Preferred Names 2013. (Blue Book). The carbonyl group takes precedence over halogens and ethers in numbering.
 - Master Organic Chemistry. (2011).[8][9] Table of Functional Group Priorities for Nomenclature. [Link](#)
- Synthetic Methodology (Bromination of Thiophenes)
 - ChemicalBook. (2026). Synthesis of 5-Bromothiophene-2-carbaldehyde (CAS 4701-17-1). [1][5] [Link](#)
 - MDPI. (2021). Regioselective Synthesis of 5-Propyl-2-((trityloxy)methyl)thiophene-3-carbaldehyde. (Demonstrates lithiation/halogenation strategies on similar scaffolds). [Link](#)
- Precursor Availability
 - ChemScene. 4-Methoxythiophene-2-carbaldehyde (CAS 98316-32-6).[1][2] [Link](#)
- Applications in Materials Science
 - National Institutes of Health (NIH) / PMC. Design, synthesis, and spasmolytic activity of thiophene-based derivatives via Suzuki cross-coupling. [Link](#)

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Sources

- 1. 4701-17-1|5-Bromothiophene-2-carbaldehyde|BLD Pharm [bldpharm.com]
- 2. chemscene.com [chemscene.com]

- [3. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [4. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [5. 5-Bromothiophene-2-carbaldehyde | 4701-17-1 \[chemicalbook.com\]](https://chemicalbook.com)
- [6. Design, synthesis, and spasmolytic activity of thiophene-based derivatives via Suzuki cross-coupling reaction of 5-bromothiophene-2-carboxylic acid: their structural and computational studies - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [7. rsc.org \[rsc.org\]](https://rsc.org)
- [8. masterorganicchemistry.com \[masterorganicchemistry.com\]](https://masterorganicchemistry.com)
- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
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